

Essential Safety and Operational Guide for 2'-Aminoacetophenone

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Compound of Interest

Compound Name: 2'-Aminoacetophenone

Cat. No.: B7722720

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **2'-Aminoacetophenone** (CAS No. 551-93-9), including detailed operational and disposal plans.

Hazard Identification and Classification

2'-Aminoacetophenone is classified as a hazardous chemical.^[1] It is crucial to understand its primary hazards to ensure safe handling.

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3][4]}
- H319: Causes serious eye irritation.^{[2][3][4]}
- H335: May cause respiratory irritation.^{[2][3][4]}
- Acute oral toxicity, Category 4: Harmful if swallowed.^[1]

Signal Word: Warning^{[1][2][3]}

Hazard Pictogram:

- GHS07: Exclamation Mark^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2'-Aminoacetophenone** is provided below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₉ NO
Molecular Weight	135.16 g/mol
Appearance	Dark yellow to dark brown liquid or solid
Melting Point	20 °C / 68 °F[1]
Flash Point	112 °C / 233.6 °F[1]
Solubility	No information available

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2'-Aminoacetophenone** to minimize exposure and ensure personal safety.[5]

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[6][7]	Protects against splashes and eye irritation.[1][2][6]
Skin Protection	Appropriate protective gloves (inspect before use).[6][7] Impervious protective clothing to prevent skin exposure.[3][6][7]	Prevents skin contact and irritation.[1][2][6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2][6] If ventilation is inadequate, a NIOSH/MSHA-approved respirator is required.[7]	Avoids inhalation of vapors which can cause respiratory irritation.[2][6]

Operational Protocol: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **2'-Aminoacetophenone** in a laboratory setting.

Preparation and Engineering Controls

- Ensure a well-ventilated work area. A chemical fume hood is highly recommended.[2][6]
- An eyewash station and safety shower must be readily accessible.[3][6]
- Remove all sources of ignition as the substance can be combustible at high temperatures.[6]
- Keep incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and chloroformates away from the handling area.[1]

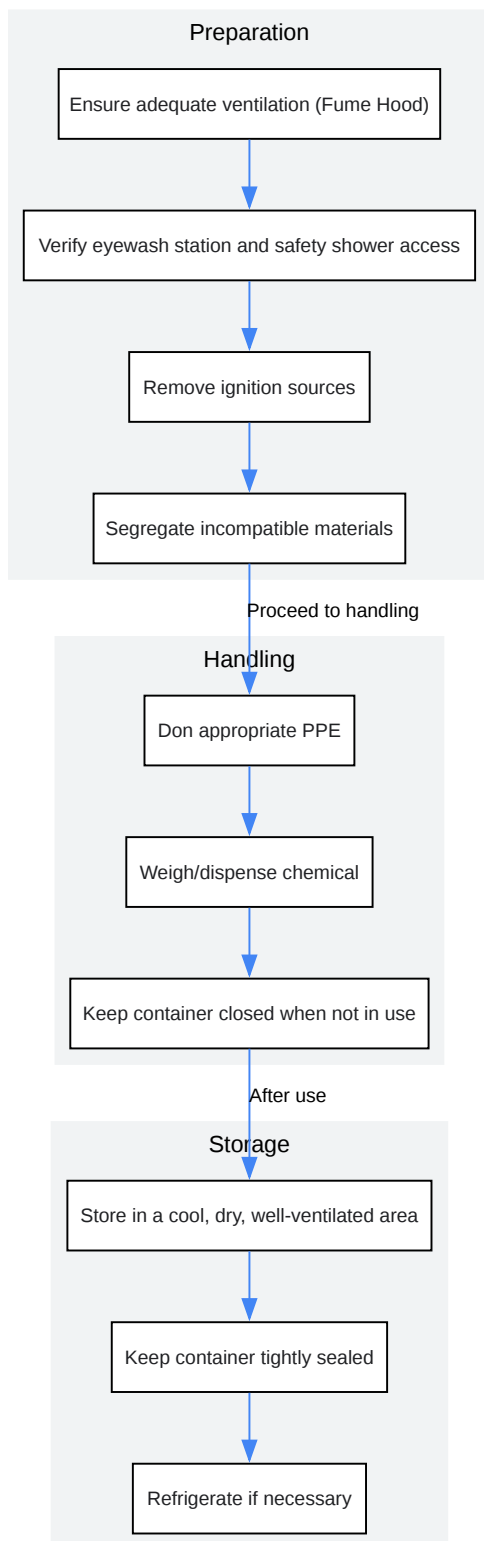
Handling the Chemical

- Wash hands thoroughly after handling.[\[1\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not ingest or inhale vapors.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[6\]](#)

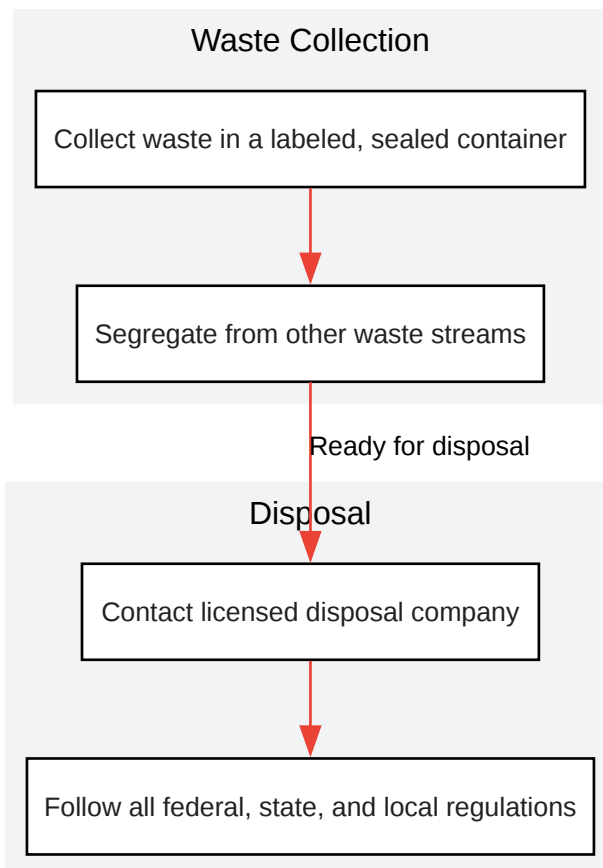
Storage

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[6\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[6\]](#)
- Refrigerated storage is recommended.[\[1\]](#)[\[6\]](#)
- Store away from incompatible substances.[\[1\]](#)[\[6\]](#)

Workflow for Safe Handling of 2'-Aminoacetophenone



Disposal Plan for 2'-Aminoacetophenone



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